

Technical Monograph: 1,4-Dimethoxy-2-nitrobenzene

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Compound of Interest

Compound Name: 1,4-Dimethoxy-2-nitrobenzene

CAS No.: 89-39-4

Cat. No.: B146714

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Executive Summary

1,4-Dimethoxy-2-nitrobenzene (CAS: 89-39-4), also known as 2,5-dimethoxynitrobenzene, is a pivotal aromatic scaffold in organic synthesis. Distinguished by its electron-rich dimethoxy substitution pattern counterbalanced by an electron-withdrawing nitro group, it serves as a high-value intermediate in the production of pharmaceutical active ingredients (APIs), particularly adrenergic agonists and antifungal agents, as well as in the dye industry (Fast Black K Salt). This guide provides a comprehensive technical analysis of its physiochemical properties, synthesis protocols, reactivity profiles, and applications in modern drug discovery.

Chemical Identity & Physiochemical Profile[1][2][3]

The compound exhibits a specific substitution pattern that dictates its reactivity: the methoxy groups at positions 1 and 4 activate the ring, while the nitro group at position 2 directs subsequent electrophilic attacks and serves as a latent amino group.

Table 1: Physiochemical Specifications

Property	Value
IUPAC Name	1,4-Dimethoxy-2-nitrobenzene
Synonyms	2,5-Dimethoxynitrobenzene; Nitrohydroquinone dimethyl ether
CAS Number	89-39-4
Molecular Formula	C ₈ H ₉ NO ₄
Molecular Weight	183.16 g/mol
Appearance	Yellow crystalline solid
Melting Point	70 – 73 °C
Boiling Point	169 °C (at 13 mmHg)
Density	1.166 g/cm ³ (predicted)
Solubility	Soluble in benzene, chloroform, ethanol; Insoluble in water

Synthesis & Manufacturing Protocol

The industrial and laboratory preparation of **1,4-dimethoxy-2-nitrobenzene** relies on the electrophilic aromatic substitution (nitration) of 1,4-dimethoxybenzene.

Nitration Protocol (Standardized)

Objective: Selective mononitration while suppressing dinitration (formation of 2,5-dinitro-1,4-dimethoxybenzene).

- Reagents: 1,4-Dimethoxybenzene (1.0 eq), Nitric Acid (70%, 1.1 eq), Glacial Acetic Acid (Solvent).
- Thermodynamic Control: The reaction is highly exothermic. Temperature maintenance <10°C is critical to prevent polynitration and oxidative demethylation to quinones.

Step-by-Step Methodology:

- **Dissolution:** Dissolve 1,4-dimethoxybenzene in glacial acetic acid in a jacketed reactor. Cool to 5°C.
- **Addition:** Dropwise addition of nitric acid (diluted in acetic acid) over 60 minutes. Maintain internal temperature between 5–10°C.
- **Quenching:** Pour the reaction mixture onto crushed ice/water (5x volume). The product precipitates as a yellow solid.
- **Purification:** Filter the crude solid. Recrystallize from ethanol/water (9:1) to yield yellow needles.

Mechanistic Pathway

The reaction proceeds via the formation of a sigma complex (arenium ion). The methoxy groups (ortho/para directors) strongly activate the ring. Position 2 is favored due to the combined ortho-directing effect of the C1-methoxy and the steric accessibility relative to the dinitration sites.



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Figure 1: Electrophilic aromatic substitution pathway for the synthesis of **1,4-dimethoxy-2-nitrobenzene**.

Chemical Reactivity & Transformations[5]

The primary utility of **1,4-dimethoxy-2-nitrobenzene** lies in its reduction to 2,5-dimethoxyaniline (CAS: 102-56-7), a versatile nucleophile for drug synthesis.

Reduction Pathways

Researchers typically employ one of three methods depending on scale and functional group tolerance:

- Béchamp Reduction (Fe/HCl):

- Conditions: Iron powder, dilute HCl, reflux.
- Pros: Cost-effective, robust for bulk scale.^[1]
- Cons: Iron waste generation.
- Catalytic Hydrogenation (H₂/Pd-C):
 - Conditions: H₂ (3 atm), 10% Pd/C, Ethanol.
 - Pros: Clean workup, high yield (>95%).
 - Cons: Requires pressure equipment.
- Hydrazine Reduction:
 - Conditions: Hydrazine hydrate, FeCl₃/Active Carbon catalyst.
 - Pros: Mild conditions, avoids high pressure.

Spectroscopic Characterization (NMR)

The ¹H NMR spectrum of **1,4-dimethoxy-2-nitrobenzene** is distinct due to the asymmetry introduced by the nitro group.

- H3 (Ortho to NO₂, Meta to OMe): Appears as a singlet or doublet with small meta-coupling. It is the most deshielded aromatic proton (~7.4 ppm) due to the anisotropic effect of the nitro group.
- H5 & H6: These protons often show an AB system or ortho-coupling (J ≈ 9 Hz). H6 (ortho to OMe, meta to NO₂) is typically shielded relative to H3.
- Methoxy Groups: Two distinct singlets around 3.8–4.0 ppm.

Applications in Drug Development^[3]

The 2,5-dimethoxy motif, derived from this nitro precursor, is embedded in several pharmacophores.

Adrenergic Agonists (Methoxamine)

1,4-Dimethoxy-2-nitrobenzene is a precursor to Methoxamine, an α 1-adrenergic receptor agonist used to treat hypotension.

- Workflow: Reduction to 2,5-dimethoxyaniline

Friedel-Crafts acylation (or similar functionalization)

Amino ketone formation

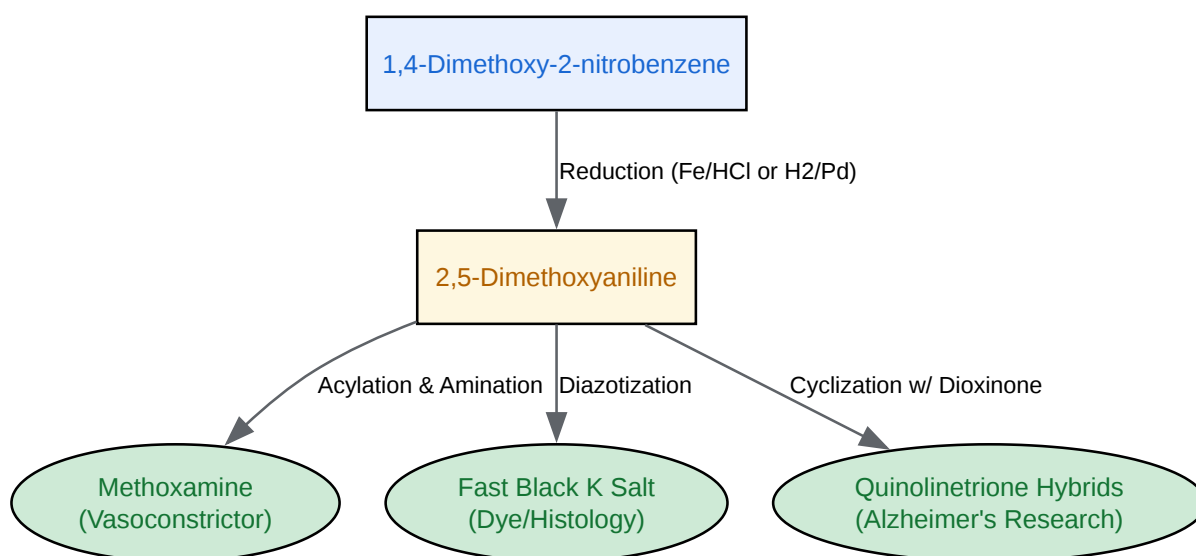
Methoxamine.

Alzheimer's Research (Donepezil Hybrids)

Recent medicinal chemistry efforts have utilized 2,5-dimethoxyaniline to synthesize quinolinetrione-tacrine hybrids. These compounds are designed as multi-target-directed ligands (MTDLs) that inhibit acetylcholinesterase (AChE) and prevent amyloid-beta aggregation.

Dye Synthesis

The reduced form, 2,5-dimethoxyaniline, is the primary intermediate for Fast Black K Salt, a diazonium salt used in histology and textile dyeing.



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Figure 2: Downstream pharmaceutical and industrial applications of the **1,4-dimethoxy-2-nitrobenzene** scaffold.

Safety & Handling (MSDS Summary)

- GHS Classification: Acute Toxicity, Oral (Category 4).
- Hazard Statements: H302 (Harmful if swallowed).
- Handling: Avoid dust formation. Use local exhaust ventilation.
- Storage: Store in a cool, dry place. Keep away from strong oxidizing agents and strong bases.
- Personal Protective Equipment (PPE): Nitrile gloves, safety glasses with side shields, and P2 respirator if dust is generated.

References

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